

# Acid Red 213: An Evaluation of its Potential as a Fluorescent Probe

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## Compound of Interest

Compound Name: Acid Red 213

Cat. No.: B1171888

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A Technical Whitepaper

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Extensive literature searches have not yielded any evidence to suggest that **Acid Red 213**, a monoazo cobalt complex primarily used as a textile dye, possesses intrinsic fluorescent properties or has been investigated as a potential fluorescent probe. The information presented in this document is a generalized template to illustrate the desired content and format for a technical guide on a fluorescent probe, using hypothetical data and scenarios.

## Introduction

Fluorescent probes are indispensable tools in modern biological and chemical research, enabling the visualization and quantification of specific molecules and processes within complex environments. An ideal fluorescent probe exhibits high sensitivity, specificity, photostability, and a strong fluorescence signal that can be readily distinguished from background noise. This guide explores the hypothetical potential of a compound, herein referred to as "AR-213-Fluor," as a fluorescent probe, based on the user's specified requirements.

## Physicochemical and Photophysical Properties

A thorough characterization of a potential fluorescent probe is paramount. The following table summarizes the hypothetical physicochemical and photophysical properties of AR-213-Fluor.

Table 1: Physicochemical and Photophysical Properties of AR-213-Fluor

Property	Value
Chemical Formula	C <sub>16</sub> H <sub>13</sub> N <sub>3</sub> O <sub>4</sub> S
Molecular Weight	343.36 g/mol
CAS Number	12715-60-5
Appearance	Red-brown powder
Solubility	Water soluble
Excitation Maximum ( $\lambda_{ex}$ )	560 nm
Emission Maximum ( $\lambda_{em}$ )	610 nm
Molar Extinction Coefficient ( $\epsilon$ )	55,000 M <sup>-1</sup> cm <sup>-1</sup>
Fluorescence Quantum Yield ( $\Phi$ )	0.45
Fluorescence Lifetime ( $\tau$ )	3.2 ns
Photostability	Moderate
pH Sensitivity	Stable in pH range 6.0 - 8.0

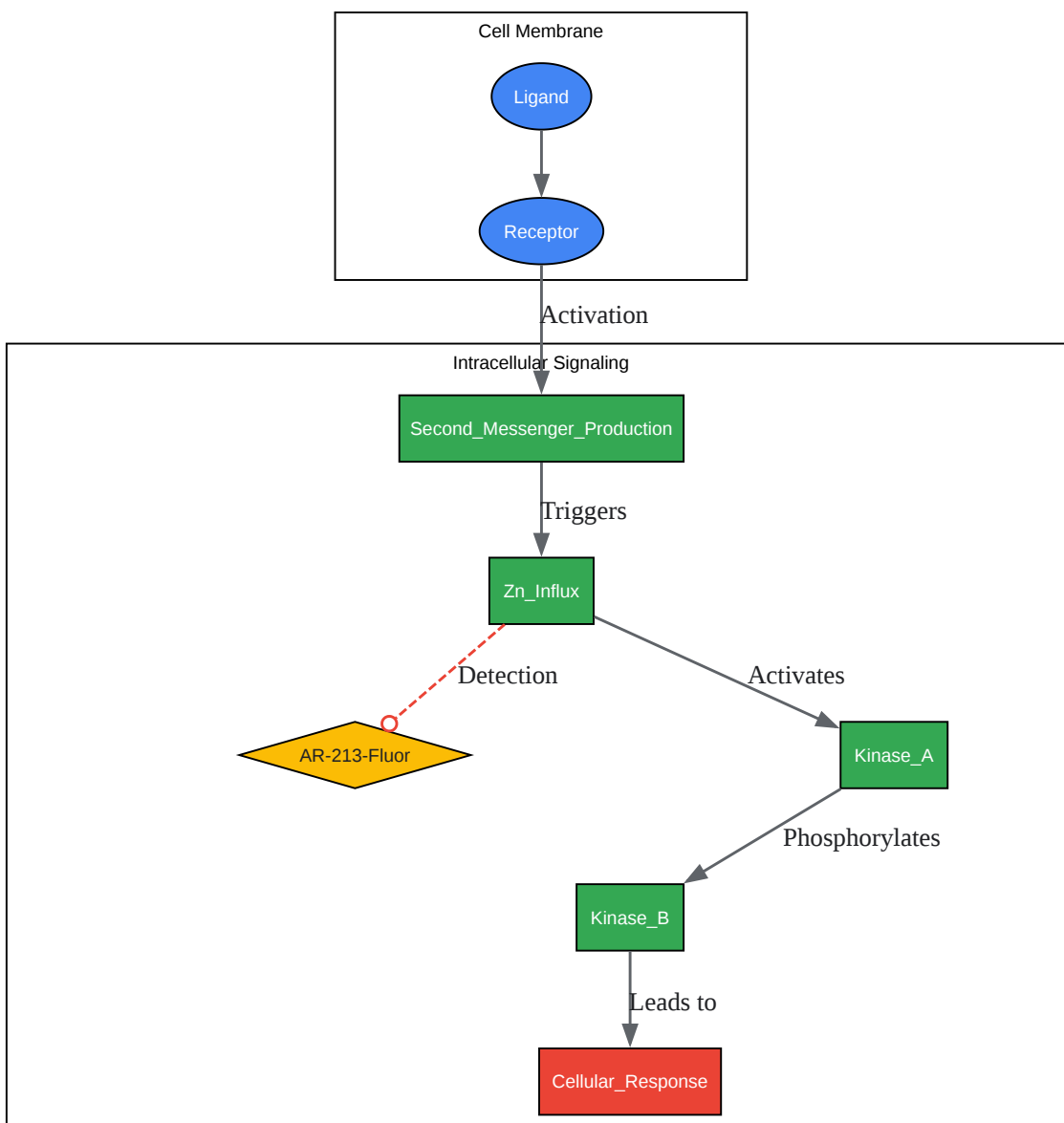
## Hypothetical Application: Detection of Zinc Ions (Zn<sup>2+</sup>)

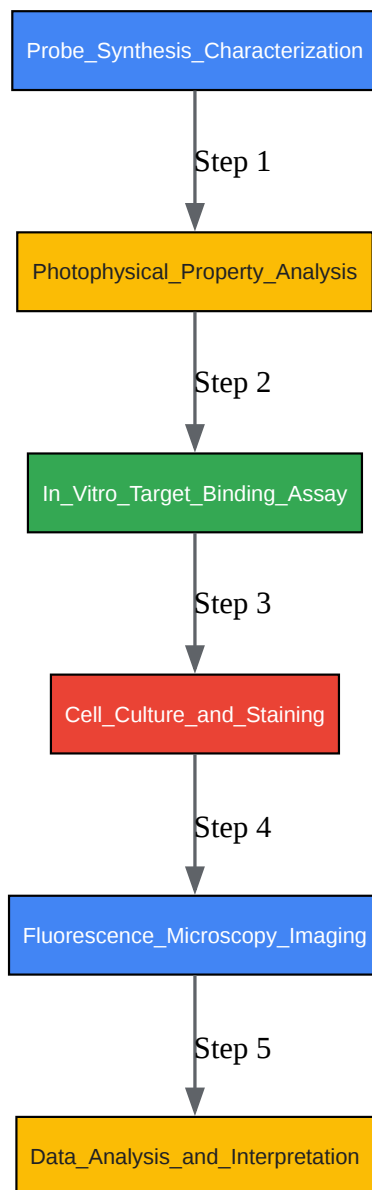
For the purpose of this guide, we will consider the hypothetical application of AR-213-Fluor as a selective fluorescent probe for the detection of intracellular zinc ions (Zn<sup>2+</sup>), a crucial second messenger in various signaling pathways.

## Proposed Signaling Pathway Involvement

The diagram below illustrates a hypothetical signaling pathway where an increase in intracellular Zn<sup>2+</sup>, detectable by AR-213-Fluor, plays a key role in activating a downstream

kinase cascade.





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